

A Comparative Assessment of Pumice and Scoria in Geotechnical Applications

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Compound of Interest

Compound Name: PUMICE STONE

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This guide provides an objective comparison of the geotechnical properties and applications of pumice and scoria. The information presented is collated from various experimental studies to aid in the selection and utilization of these lightweight volcanic aggregates in geotechnical engineering.

Physical and Index Properties

Pumice and scoria are both vesicular volcanic rocks, but they differ significantly in their formation, composition, and physical properties. Pumice is a light-colored, low-density rock formed from felsic magmas, rich in silica and low in iron and magnesium.^[1] In contrast, scoria is a darker, denser rock formed from mafic magmas with a higher concentration of iron and magnesium and lower silica content.^[1] These differences in origin are reflected in their physical and index properties, which are crucial for their application in geotechnical engineering.

Table 1: Comparative Physical and Index Properties of Pumice and Scoria

Property	Pumice	Scoria
Color	Light (white, grey, tan)[2]	Dark (reddish-brown, black)[2]
Bulk Density (kg/m ³)	743.8[3][4]	907[3][4]
Specific Gravity	< 1.0 (often floats)[1]	> 1.0 (typically sinks)[1]
Porosity (%)	60.56[3][4]	51.66[3][4]
Water Absorption (%)	31.6[4][5]	30.17[3][4]
Hardness (Mohs Scale)	~6[6][7]	5-6[6][7]
Vesicle Structure	Smaller, isolated vesicles[1]	Larger, interconnected vesicles[1]

Geotechnical Properties and Performance

The unique characteristics of pumice and scoria make them suitable for a range of geotechnical applications, including lightweight fill, soil stabilization, drainage layers, and as aggregates in lightweight concrete. Their performance in these roles is dictated by their shear strength, compressibility, permeability, and durability.

Shear Strength

Shear strength is a critical parameter for materials used in applications such as embankments and retaining wall backfills. The angular shape and rough surface texture of both pumice and scoria contribute to a high angle of internal friction.

Table 2: Comparative Shear Strength Parameters of Pumice and Scoria

Parameter	Pumice	Scoria
Angle of Internal Friction (ϕ')	41° - 48°[8]	Dependency on grain size, with noticeable influence on internal friction angle.[9]
Cohesion (c')	Generally considered cohesionless ($c' \approx 0$)	Generally considered cohesionless ($c' \approx 0$)

Note: Direct comparative data from a single study is limited. The provided values are from separate investigations and may not be directly comparable due to different testing conditions.

Compressibility

The compressibility of pumice and scoria is influenced by their high porosity and the crushability of the individual particles. Pumice, being more porous, is generally more compressible than scoria.

Table 3: Comparative Compressibility of Pumice and Scoria

Parameter	Pumice	Scoria
General Compressibility	Higher than conventional aggregates[8]	Lower than pumice
Particle Crushability	High, especially under moderate to high stress[10]	Less crushable than pumice

Permeability

The vesicular and porous nature of pumice and scoria results in high permeability, making them excellent materials for drainage applications.

Table 4: Comparative Permeability of Pumice and Scoria

Parameter	Pumice	Scoria
Coefficient of Permeability (k) (cm/s)	0.0003 to 0.002[11]	0.001 to 0.002[11]

Note: The permeability values are for crushed aggregates and vary with relative density.[11]

Durability

The durability of aggregates is their ability to resist weathering and abrasion. In geotechnical applications, particularly in road construction, resistance to abrasion is a key consideration.

Table 5: Comparative Durability of Pumice and Scoria

Parameter	Pumice	Scoria
Resistance to Weathering	Good[12]	Good
Abrasion Resistance	Impact and pressure resistant[6][7]	Heat, impact, pressure, and wear resistant[6][7]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison of pumice and scoria.

Shear Strength: Triaxial Compression Test

The triaxial compression test is used to determine the shear strength parameters (angle of internal friction and cohesion) of soils and aggregates.

- Governing Standard: ASTM D7181 - Standard Test Method for Consolidated Drained Triaxial Compression Test for Soils.
- Methodology:
 - A cylindrical specimen of the material (pumice or scoria) is prepared to a specific density and moisture content.
 - The specimen is enclosed in a watertight rubber membrane and placed in a triaxial cell.
 - A confining pressure is applied to the specimen by pressurizing the fluid in the cell.
 - The specimen is then subjected to an axial load, which is increased until the specimen fails.
 - During the test, the axial load, axial deformation, and pore water pressure (in undrained tests) are measured.

- The test is repeated for different confining pressures to establish the Mohr-Coulomb failure envelope, from which the shear strength parameters are determined.[\[13\]](#)

Permeability: Constant Head Permeability Test

The constant head permeability test is used to determine the coefficient of permeability of granular materials.

- Governing Standard: ASTM D2434 - Standard Test Method for Permeability of Granular Soils (Constant Head).
- Methodology:
 - A sample of pumice or scoria is placed in a permeameter and compacted to a desired density.
 - A constant head of water is applied to the sample, and the quantity of water flowing through the sample in a given time is measured.
 - The coefficient of permeability (k) is calculated using Darcy's law: $k = (QL) / (Ath)$ where:
 - Q = quantity of flow
 - L = length of the specimen
 - A = cross-sectional area of the specimen
 - t = time of flow
 - h = hydraulic head difference

Durability: Los Angeles (LA) Abrasion Test

The Los Angeles (LA) abrasion test is a widely used method to assess the toughness and abrasion resistance of aggregates.[\[14\]](#)

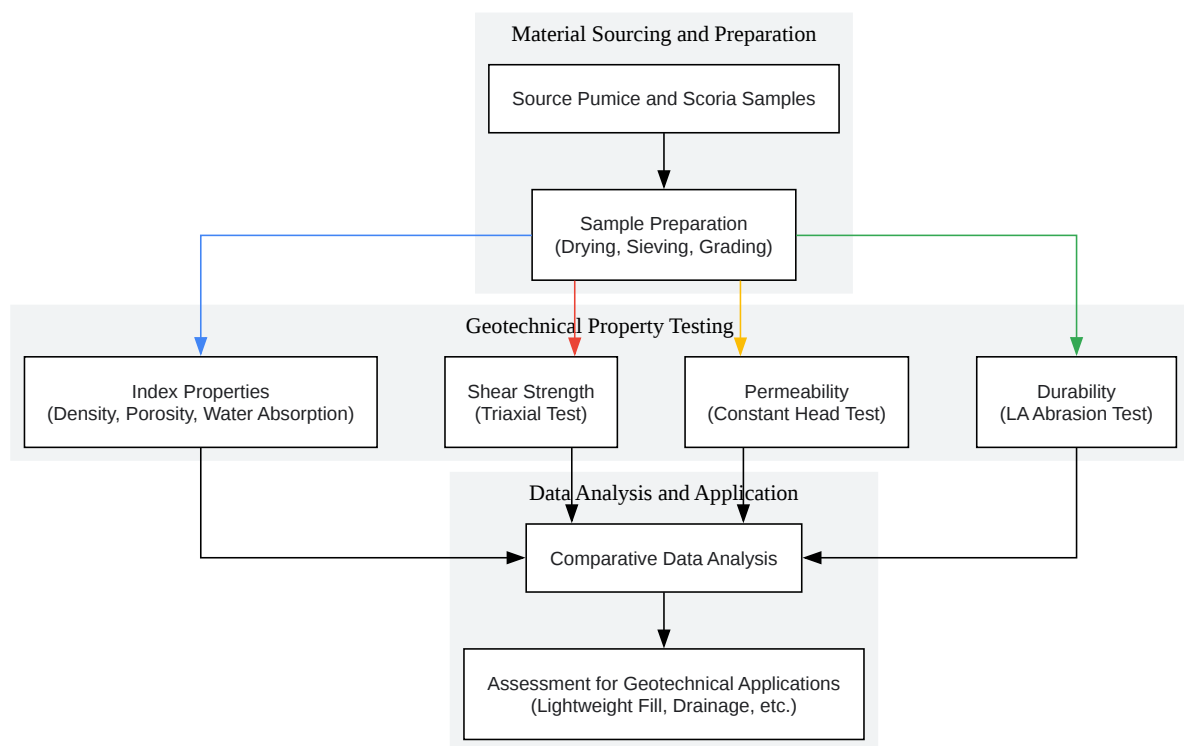
- Governing Standard: ASTM C131/C535 - Standard Test Method for Resistance to Degradation of Small-Size/Large-Size Coarse Aggregate by Abrasion and Impact in the Los

Angeles Machine.[15]

- Methodology:
 - A specified mass of a graded aggregate sample (pumice or scoria) is placed in a rotating steel drum.[15]
 - A charge of steel spheres is added to the drum.[15]
 - The drum is rotated for a specified number of revolutions (typically 500) at a speed of 30-33 rpm.[15]
 - The aggregate is subjected to abrasion and impact from the steel spheres and the lifting and dropping action within the drum.[15]
 - After the specified number of revolutions, the sample is removed and sieved to separate the finer material.[16]
 - The percentage loss in mass of the aggregate is calculated, which represents the LA abrasion value.[16] A lower value indicates higher resistance to abrasion.

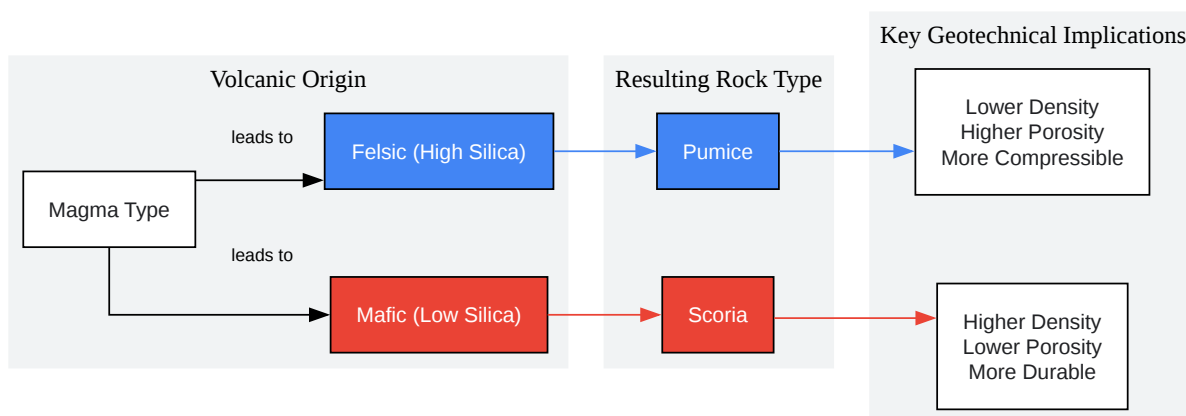
Visualizations

The following diagrams illustrate the logical relationships and experimental workflows discussed in this guide.



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Caption: Experimental workflow for comparative geotechnical assessment.



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Caption: Logical relationship of properties for pumice and scoria.

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